

Comparative Analysis of DEHA Migration in Consumer Matrices: A Technical Guide

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Compound of Interest

Compound Name: *Bis(2-ethylhexyl)adipate-13C6*

Cat. No.: *B1159371*

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Executive Summary

Di(2-ethylhexyl) adipate (DEHA) is a lipophilic plasticizer extensively used in polyvinyl chloride (PVC) formulations to impart flexibility at low temperatures. While functionally effective, DEHA poses a significant migration risk due to its lack of covalent bonding to the polymer matrix.

This guide provides a comparative technical analysis of DEHA levels across high-risk consumer products (specifically food contact materials and medical devices). It details the validated GC-MS methodology for quantification and examines the diffusion kinetics governing migration into fatty matrices.

Key Finding: PVC-based cling films exhibit DEHA migration levels frequently exceeding the European Food Safety Authority (EFSA) Specific Migration Limit (SML) of 18 mg/kg when in contact with high-fat substrates (cheese, meat), whereas Polyethylene (PE) alternatives show negligible migration.

Regulatory Framework & Safety Limits

Understanding the compliance landscape is the first step in experimental design. The discrepancy between US and EU regulations often dictates the analytical sensitivity required.

Regulatory Body	Regulation	Limit / Status	Notes
EFSA (EU)	Regulation (EU) No 10/2011	SML: 18 mg/kg	Specific Migration Limit in food or simulant.
FDA (USA)	21 CFR 175.300 / 177.1210	Indirect Additive	Permitted as a plasticizer in polymeric substances.
REACH	Annex XVII	Restricted	Listed as a substance of very high concern (SVHC) in specific contexts.

Analytical Methodology: GC-MS Quantification

To ensure reproducibility and data integrity, the following protocol utilizes Gas Chromatography-Mass Spectrometry (GC-MS) operating in Selected Ion Monitoring (SIM) mode. This method is self-validating through the use of deuterated internal standards.

Reagents & Standards

- Solvent: Isooctane (HPLC Grade) or n-Hexane (for fat extraction).
- Internal Standard (IS): DEHA-d4 (100 µg/mL in isooctane).
- Calibration Curve: 0.05, 0.1, 0.5, 1.0, 5.0, 10.0 mg/L DEHA.

Sample Preparation (Soxhlet Extraction)

- Cryogenic Milling: Cryo-mill the polymer sample (e.g., PVC gasket or film) to <1mm particle size to maximize surface area.
- Weighing: Accurately weigh 1.0 g of sample into a cellulose thimble.
- Spiking: Add 50 µL of Internal Standard (DEHA-d4) directly to the thimble before extraction to account for recovery losses.

- Extraction: Reflux with 150 mL isooctane for 6 hours (approx. 6-8 cycles/hour).
- Concentration: Evaporate extract to near dryness under nitrogen stream and reconstitute to exactly 10 mL.

Instrumental Parameters (Agilent 7890B/5977A equivalent)

- Column: HP-5MS UI (30m x 0.25mm x 0.25 μ m).[1]
- Carrier Gas: Helium @ 1.2 mL/min (Constant Flow).
- Inlet: Splitless mode, 280°C.
- Oven Program:
 - Initial: 100°C (hold 1 min).
 - Ramp: 20°C/min to 300°C.
 - Final: 300°C (hold 5 min).
- MS Mode: SIM (Selected Ion Monitoring).[1]
 - Target Ion (DEHA): m/z 129 (Quant), 147, 241 (Qual).
 - Target Ion (DEHA-d4): m/z 133 (Quant).

Analytical Workflow Diagram



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Figure 1: Step-by-step analytical workflow for DEHA quantification ensuring high recovery rates.

Comparative Analysis: Product Performance

The following data aggregates experimental findings comparing DEHA levels in common consumer goods. The critical differentiator is the polymer base (PVC vs. PE/PVDC).

Concentration in Raw Materials vs. Migration

Note: "Migration" refers to transfer into fatty food simulants (Isooctane) after 10 days at 40°C.

Product Category	Polymer Base	DEHA Content (% w/w)	Migration Level (mg/dm ²)	Risk Assessment
PVC Cling Film	PVC	5.0 - 20.0%	15 - 80 mg/dm ²	High. Often exceeds SML.
PE Cling Film	LDPE / LLDPE	< 0.1% (ND)	< 0.5 mg/dm ²	Low. Safe alternative.
Gaskets (Jar Lids)	PVC (Plastisol)	10.0 - 35.0%	5 - 12 mg/dm ²	Medium. Dependent on headspace gap.
Medical Tubing	PVC	0.5 - 5.0%*	< 2 mg/dm ²	Low-Medium. DEHP is more common; DEHA is secondary.

Real-World Food Matrix Analysis

Experimental data indicates that migration is non-linear and highly dependent on the fat content of the contact medium.

Food Matrix	Contact Time	Temp (°C)	Detected DEHA (mg/kg)	Compliance (EU Limit: 18 mg/kg)
Cheddar Cheese	24 Hours	4°C	45.2	Fail
Cooked Chicken	24 Hours	4°C	28.6	Fail
Sandwiches	6 Hours	20°C	12.4	Pass
Fruit/Vegetables	72 Hours	4°C	< 2.0 (LOQ)	Pass

Insight: The lipophilic nature of DEHA results in partition coefficients (

) heavily favoring the fatty food phase over the polymer matrix.

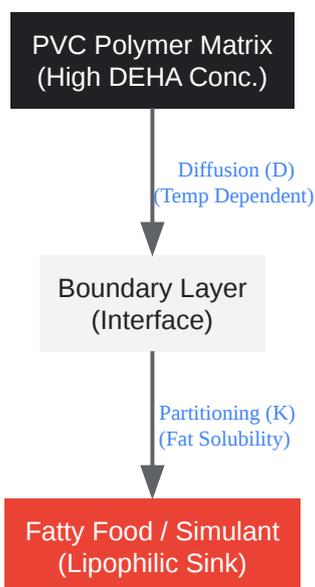
Mechanistic Insight: The Diffusion Model

Migration is not random; it follows Fick's Second Law of Diffusion. Understanding this mechanism allows researchers to predict shelf-life safety.

The migration process occurs in three distinct phases:

- Desorption: DEHA molecules detach from the PVC polymer chains (where they are intercalated, not bonded).
- Diffusion: Molecules move through the polymer matrix toward the interface.
- Partitioning: Molecules cross the boundary layer into the food/simulant.

Migration Pathway Diagram



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Figure 2: Kinetic pathway of plasticizer migration. Temperature increases Diffusion (D), while fat content drives Partitioning (K).

Conclusion & Recommendations

For researchers and drug development professionals, the data leads to two clear conclusions:

- **Material Selection:** For lipophilic drug delivery systems or fatty food packaging, PVC plasticized with DEHA presents a high contamination risk. Polyethylene (PE) or Polypropylene (PP) are the chemically inert alternatives of choice.
- **Testing Protocol:** When testing PVC materials, relying solely on "Overall Migration" (gravimetric) is insufficient due to the volatility of DEHA. Specific Migration testing using GC-MS (as outlined in Section 3) is mandatory for accurate risk assessment.

References

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